

# 3-Hydroxy Carvedilol-d5 stability issues solution

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** 3-Hydroxy Carvedilol-d5

Cat. No.: S12908132

Get Quote

## What We Know About 3-Hydroxy Carvedilol-d5

The table below summarizes the key characteristics of **3-Hydroxy Carvedilol-d5** based on the search results.

Property	Description
Chemical Name	3-Hydroxy Carvedilol-d5 [1]
CAS Number	1329836-56-7 [1]
Molecular Formula	C <sub>24</sub> H <sub>21</sub> D <sub>5</sub> N <sub>2</sub> O <sub>5</sub> [1]
Molecular Weight	427.50 g/mol [1]
Primary Application	Deuterium-labeled standard for quantitative analysis (e.g., LC-MS, GC-MS, NMR) [1]
Storage Recommendation	Store under the recommended conditions in the product's Certificate of Analysis (CoA) [1]

## Frequently Asked Questions (FAQs)

Based on the general context, here are answers to some anticipated questions.

- **Q1: What is the primary use of 3-Hydroxy Carvedilol-d5 in research?**

- **A:** It is primarily used as an **internal standard or tracer** in quantitative bioanalysis. Its deuterated structure allows for accurate measurement of non-labeled 3-Hydroxy Carvedilol in complex samples using techniques like LC-MS, minimizing analytical variability [1].

- **Q2: Where can I find specific stability data and storage conditions for this compound?**

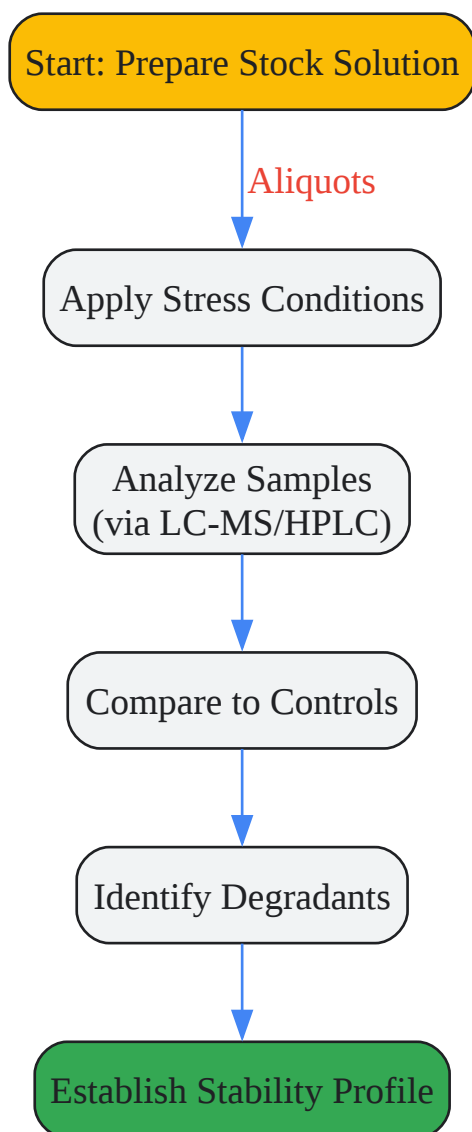
- **A:** Specific stability data, recommended storage temperatures, and shelf life are provided in the **Certificate of Analysis (CoA)** supplied with the product. The CoA is the most critical document for definitive handling and storage information [1].

- **Q3: Are there any known degradation products for carvedilol?**

- **A:** While specific data for the deuterated metabolite is not available, a recent study on carvedilol itself identified three major degradation products under forced stress conditions. Knowledge of these degradants can help in method development to ensure your analysis specifically measures the intact compound [2].

## Suggested Experimental Workflow for Stability Testing

Since direct stability information is limited, the following workflow outlines a general approach you can use in your lab to assess the stability of **3-Hydroxy Carvedilol-d5** in your specific experimental conditions.



[Click to download full resolution via product page](#)

#### Methodology Details:

- **Solution Preparation:** Prepare a stock solution of **3-Hydroxy Carvedilol-d5** at a concentration relevant to your assays. Dilute it using an appropriate solvent (e.g., methanol, acetonitrile, or a buffer) [1].
- **Apply Stress Conditions:** Create aliquots of the stock solution and expose them to various stress conditions to test stability. Key parameters to investigate include:
  - **Temperature:** Store aliquots at -20°C, 4°C, and room temperature for different durations.
  - **pH:** Expose aliquots to buffers of different pH levels (e.g., acidic and basic).
  - **Time:** Analyze the solutions over time (e.g., 0, 6, 24, 72 hours) to track degradation.
- **Analysis via LC-MS/HPLC:** Follow a validated analytical method similar to one used for carvedilol. For example:

- **Column:** Luna C18 (250 × 4.6 mm, 5 μm) [2].
- **Mobile Phase:** A mixture of phosphate buffer (pH ~2.7) and acetonitrile [2].
- **Detection:** Use a UV/VIS detector at 240 nm or MS detection for higher specificity [2].
- **Data Comparison:** Compare the chromatograms of stressed samples with a freshly prepared control. A decrease in the peak area of the parent compound and/or the appearance of new peaks indicates degradation [2].
- **Identify Degradants:** Use LC-MS to determine the molecular masses of any new peaks and propose structures for the degradation products [2].

## A Path Forward for Finding More Information

To build a complete troubleshooting guide, I suggest you take the following steps:

- **Consult the Manufacturer:** The most reliable source for specific stability data, handling procedures, and technical FAQs for **3-Hydroxy Carvedilol-d5** is the manufacturer, MedChemExpress (MCE). You should contact their technical support directly [1].
- **Review the Certificate of Analysis (CoA):** Always refer to the CoA that comes with your product for lot-specific data and storage instructions [1].
- **Search Scientific Literature:** Broaden your search on platforms like PubMed and Google Scholar. Look for research papers that use **3-Hydroxy Carvedilol-d5** as an internal standard, as their methods sections often contain valuable handling notes.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).*

## References

1. 3-Hydroxy carvedilol-d5 | Stable Isotope [medchemexpress.com]
2. Carvedilol microemulsion-loaded oleogel [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [3-Hydroxy Carvedilol-d5 stability issues solution]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12908132#3-hydroxy-carvedilol-d5-stability-issues-solution>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)